

Technical Guide: Spectral Characterization of 4-Methoxy-2-(1-piperazinyI)benzonitrile

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Compound of Interest

Compound Name: 4-Methoxy-2-(1-piperazinyI)benzonitrile

Cat. No.: B13927049

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Part 1: Executive Summary & Structural Logic

Compound Utility

4-Methoxy-2-(1-piperazinyI)benzonitrile serves as a "privileged scaffold" in medicinal chemistry. The ortho-positioning of the piperazine ring relative to the cyano group creates a steric and electronic environment ideal for:

- Nucleophilic cyclization: Precursor for tricyclic systems (e.g., quinazolines, thienopyrimidines).
- Pharmacophore integration: The piperazine moiety acts as a secondary amine handle for coupling with aryl sulfonyls or acyl chlorides, common in 5-HT_{2A/D2} antagonists.

Synthetic Context (Impurity Profile)

To accurately interpret spectral data, one must understand the synthesis origin. This compound is typically synthesized via Nucleophilic Aromatic Substitution (S_NAr).

- Precursor: 2-Fluoro-4-methoxybenzonitrile (or 2-Bromo analog).[1]

- Reagent: Piperazine (excess).[\[2\]](#)
- Conditions: K_2CO_3 , DMF/DMSO, heat.

Critical Impurity Flags:

- Residual Solvent: DMF (Peaks at δ 2.89, 2.73, 7.95 ppm in 1H NMR).
- Starting Material: 2-Fluoro-4-methoxybenzonitrile (Distinct ^{19}F NMR signal if applicable).
- Bis-alkylation: 1,4-Bis(2-cyano-5-methoxyphenyl)piperazine (High MW impurity, $M^+ \sim 448$).

Part 2: Spectral Data Analysis

Mass Spectrometry (ESI-MS)

Methodology: Electrospray Ionization (ESI) in Positive Mode (MeOH/Formic Acid).

The mass spectrum is characterized by a stable molecular ion due to the basic nitrogen of the piperazine ring.

Ion Species	m/z (Observed)	Interpretation
$[M+H]^+$	218.1	Protonated molecular ion (Base Peak).
$[M+Na]^+$	240.1	Sodium adduct (common in glass/solvent contamination).
Fragment A	~ 175	Loss of C_2H_5N (Piperazine ring cleavage).
Fragment B	~ 202	Loss of Methyl radical $[M - CH_3]^\bullet$ (Methoxy cleavage).

Diagnostic Logic: The presence of an odd molecular weight (217 Da) resulting in an even $[M+H]^+$ (218 Da) confirms the Nitrogen Rule for an odd number of nitrogens (3).

Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) on neat solid.

The IR spectrum provides rapid confirmation of the three key functional groups: Nitrile, Ether, and Amine.

Frequency (cm ⁻¹)	Intensity	Assignment	Structural Causality
3300–3350	Medium, Broad	N-H Stretch	Secondary amine of the piperazine ring.
2800–2950	Medium	C-H Stretch	Aliphatic CH ₂ (piperazine) and CH ₃ (methoxy).
2210–2220	Strong, Sharp	C≡N Stretch	Conjugated nitrile. The ortho-amino group may lower this frequency slightly via resonance.
1605, 1570	Strong	C=C Aromatic	Benzene ring breathing modes.
1240–1260	Strong	C-O-C Stretch	Aryl-alkyl ether (Methoxy group).

Nuclear Magnetic Resonance (NMR)

Methodology: 400 MHz, Solvent: DMSO-d₆ or CDCl₃.

¹H NMR (Proton) Assignment

The aromatic region displays a characteristic 1,2,4-substitution pattern. The electron-donating methoxy and piperazinyl groups shield the protons ortho and para to them, while the cyano group deshields the ortho proton.

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Coupling (J Hz)
7.45	Doublet (d)	1H	H-6	$J \approx 8.5$ Hz (Ortho to CN, deshielded).
6.55	Doublet of Doublets (dd)	1H	H-5	$J \approx 8.5, 2.4$ Hz (Meta to CN, Ortho to OMe).
6.40	Doublet (d)	1H	H-3	$J \approx 2.4$ Hz (Ortho to Piperazine, Meta to OMe).
3.82	Singlet (s)	3H	-OCH ₃	Methoxy group.
3.05 – 3.15	Multiplet (m)	4H	Pip-H (N-Ar)	Protons on carbons α to the aromatic ring.
2.85 – 2.95	Multiplet (m)	4H	Pip-H (NH)	Protons on carbons α to the secondary amine.
2.0 – 2.5	Broad (br s)	1H	N-H	Exchangeable amine proton (shift varies).

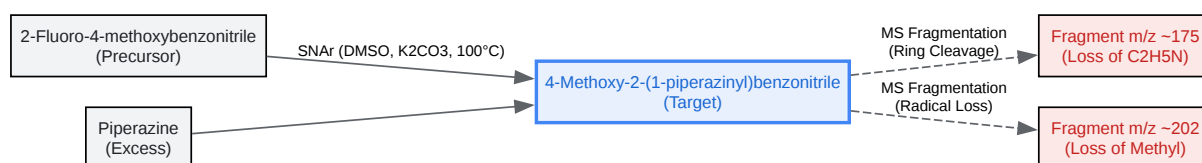
¹³C NMR (Carbon) Assignment

Shift (δ ppm)	Assignment	Note
163.5	C-4	Quaternary, attached to OMe (Deshielded).
155.2	C-2	Quaternary, attached to Piperazine (Deshielded).
134.5	C-6	Methine, Ortho to CN.
118.5	C $\equiv$ N	Nitrile Carbon.
106.0	C-5	Methine.
101.5	C-3	Methine, highly shielded between two donors.
94.0	C-1	Quaternary, attached to CN (Shielded by ortho-donor).
55.8	-OCH ₃	Methoxy carbon.
51.5	Pip-CH ₂	Piperazine carbons (N-Ar side).
45.8	Pip-CH ₂	Piperazine carbons (NH side).

Part 3: Visualization of Structural Logic

Synthesis & Fragmentation Pathway

The following diagram illustrates the synthesis logic and the primary mass spectrometry fragmentation points.

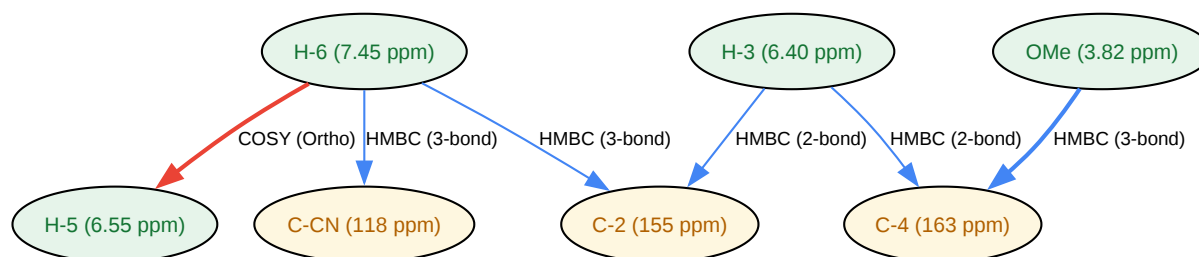


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Caption: Figure 1. Synthesis via SNAr and predicted ESI-MS fragmentation pathways.

NMR Correlation Map (HMBC/COSY)

This diagram details the connectivity established by 2D NMR, essential for confirming the regioisomer (2-piperazinyl vs 4-piperazinyl).



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Caption: Figure 2. Key 2D NMR correlations. HMBC links H-6 to the Nitrile C, confirming the 2-position of the piperazine.

Part 4: Experimental Protocol (Validation)

To generate the data described above, the following protocol is recommended for analytical validation:

- Sample Prep: Dissolve 10 mg of the compound in 0.6 mL DMSO- d_6 . Ensure the solution is clear; turbidity indicates residual inorganic salts (K_2CO_3).
- Acquisition:
 - 1H NMR: 16 scans, 30° relaxation delay (to integrate the CN-adjacent protons accurately).
 - ^{13}C NMR: 512 scans minimum to resolve the quaternary nitrile carbon (~118 ppm) which often has long relaxation times.
- Purity Check (HPLC):
 - Column: C18 Reverse Phase.

- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient.
- Detection: UV at 254 nm (Benzonitrile absorption).
- Note: The piperazine NH is basic; peak tailing may occur without an acidic modifier.

References

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- Spectral Interpretation of Benzonitriles: Pretsch, E., et al. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer, 2009.
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Sources

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- 2. mdpi.com [mdpi.com]
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